

Mechanistic Causality: 1

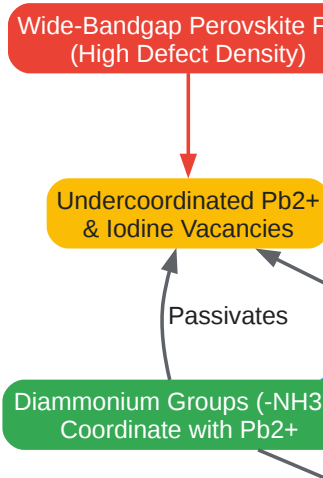
Author

Compound of Interest

Compound Name: 1,8-Octanediamine dihydroiodide
CAS No.: 2044283-92-1
Cat. No.: B8820026

The efficacy of a passivating agent is dictated by its molecular geometry and functional groups. Standard passivators, such as phenethylammonium i [3].

- Defect Coordination: The diammonium groups () at both ends of the ODADI molecule strongly coordinate with under-coordinated ions, while the iodide anions () fill halide vacancies.
- Phase Suppression: The 8-carbon alkyl chain provides steric hindrance that outcompetes solvent molecules (like DMF/DMSO) during crystallization.
- Moisture Barrier: The hydrophobic nature of the alkyl chain inherently repels moisture, significantly extending the operational stability of the unencapsulated device.



Caption: ODADI-mediated defect passivation and intermediate phase suppression pathway.

Comparative Performance Analysis

To objectively evaluate ODADI, we must look at the quantitative reduction in trap states. A lower tDOS directly correlates with a higher Trap-Filled Lim) and an increased Open-Circuit Voltage (). The table below synthesizes comparative data for blade-coated WBG perovskite solar cells[1],.

Passivation Strategy	Integrated tDOS ()	(V)
Control (Untreated)		0.82
PEAI (Standard 2D)		0.55
ODADI (Long-Chain)		0.38

Data Interpretation: ODADI doping achieves a nearly five-fold reduction in integrated tDOS compared to the control, enabling a champion PCE of 22.1

The Physics of tDOS Extraction: A Self-Validating System

Trustworthy defect analysis requires orthogonal validation. We utilize a self-validating system combining Thermal Admittance Spectroscopy (TAS) and

- Primary Measurement (TAS): By measuring capacitance (C_p) as a function of angular frequency (ω), we profile the energy distribution of defect states. Traps emit captured carriers at a characteristic frequency dependent on their energy depth. The capacitance (C_p) is derived via:
$$C_p = \frac{q^2 N_D W}{k_B T}$$
where q is the built-in potential, W is the depletion width, q is the elementary charge, k_B is the Boltzmann constant, and T is temperature[4].
- Cross-Validation (SCLC): To ensure the TAS data is physically accurate, electron-only and hole-only devices are fabricated to extract the total trap density (N_t). The total trap density (N_t) is calculated as:
$$N_t = \frac{J}{q A V}$$
If the integrated tDOS from TAS matches the total trap density (N_t) derived from SCLC, the protocol is self-validated, confirming that the observed capacitance changes are strictly due to defect trapping rather than interface effects.

Step-by-Step Experimental Methodologies

The following protocols detail the fabrication and characterization workflow required to reproduce the ODADI tDOS analysis.

Protocol A: ODADI-Doped Film Fabrication (Blade Coating)

- Precursor Preparation: Dissolve 0.5 g of ODADI (0.0025 mol) and 0.5 g of MAI (0.0025 mol) components (1.5 M) in a mixed solvent of DMF:DMSO (4:1 v/v).
- ODADI Integration: Add 0.4 mol% of ODADI powder directly into the precursor solution. Stir continuously at 60°C for 2 hours in a nitrogen-filled glovebox.
- Substrate Preparation: Clean ITO substrates via sequential sonication in detergent, deionized water, acetone, and isopropanol for 15 minutes each.
- Blade Coating: Dispense 10 μ L of the precursor solution onto the substrate. Set the blade gap to 150 μ m and the coating speed to 15 mm/s. Maintain a constant coating thickness of 100 nm.
- Thermal Annealing: Transfer the coated film to a hotplate at 100°C for 10 minutes to complete the perovskite phase conversion.

Protocol B: tDOS Extraction via Admittance Spectroscopy

- Device Architecture: Complete the device stack (e.g., ITO/PTAA/Perovskite/C60/BCP/Ag) to form a full diode structure.
- Instrument Setup: Connect the device to a precision LCR meter (e.g., Agilent E4980A) inside a dark, temperature-controlled probe station.
- Parameter Configuration: Apply a DC bias of 0 V to probe the equilibrium depletion region. Superimpose an AC perturbation voltage of 20 mV to maintain linear response.
- Frequency Sweep: Sweep the AC frequency logarithmically from 100 Hz to 10 MHz. Record the parallel capacitance (C_p) and conductance (G) at each frequency point.
- Data Processing: Calculate the derivative of capacitance with respect to frequency ($dC_p/d\omega$) to extract the tDOS.

and plot

against the trap energy depth (E_t)

), derived from the attempt-to-escape frequency. Integrate the area under the curve to determine the total tDOS.



Caption: Self-validating workflow for fabricating and characterizing ODADI-treated films.

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